

# Tricosanoyl chloride safety and handling precautions

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## Compound of Interest

Compound Name: Tricosanoyl Chloride

Cat. No.: B3044316

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## An In-depth Technical Guide to the Safety and Handling of Tricosanoyl Chloride

Disclaimer: This document provides a technical guide on the safety and handling of **Tricosanoyl chloride**. Specific safety data for **Tricosanoyl chloride** is limited; therefore, this guide is compiled by extrapolating data from structurally similar long-chain acyl chlorides and other reactive acid chlorides. Researchers must always consult the most current Safety Data Sheet (SDS) provided by the supplier for the specific chemical in use and perform a thorough risk assessment for their unique experimental conditions.

## Hazard Identification and Classification

**Tricosanoyl chloride** is anticipated to be a corrosive substance that reacts violently with water and moisture.<sup>[1]</sup> The primary hazards are associated with its corrosivity, causing severe skin burns and eye damage, and the liberation of toxic hydrogen chloride (HCl) gas upon contact with water.<sup>[1][2]</sup> Inhalation of vapors or mists can be toxic and cause respiratory irritation.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H331: Toxic if inhaled.
- H335: May cause respiratory irritation.

## GHS Precautionary Statements:

- P260 & P261: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301/P312/P330/P331: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting.
- P303/P361/P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304/P340/P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.
- P305/P351/P338/P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.
- P363: Wash contaminated clothing before reuse.
- P403/P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Physical and Chemical Properties

Quantitative data for **Tricosanoyl chloride** is not readily available. The table below presents data for analogous long-chain compounds to provide an estimation of properties.

Property	Value (for related compounds)	Source Compound
Melting Point	47 - 50 °C / 116.6 - 122 °F	Tricosane (C23H48)
Boiling Point	380 °C / 716 °F @ 760 mmHg	Tricosane (C23H48)
Flash Point	>113 °C / >235.4 °F	Stearoyl Chloride (C18), Tricosane
Autoignition Temp.	~229 - 230 °C	Octanoyl Chloride (C8), Stearoyl Chloride

## Handling and Storage Protocols

### Protocol for Safe Handling

- **Work Area:** Always handle **Tricosanoyl chloride** inside a certified chemical fume hood to avoid inhalation of vapors. Ensure an eyewash station and safety shower are in close proximity and operational.
- **Inert Atmosphere:** Handle and store the chemical under an inert gas atmosphere (e.g., nitrogen or argon) to protect it from moisture.
- **Moisture Avoidance:** This substance reacts violently with water. Use only dry glassware and equipment. Never allow the product to come into contact with water or moist air.
- **Ignition Sources:** Keep away from open flames, hot surfaces, and other sources of ignition. Use non-sparking tools.
- **Personal Hygiene:** Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area. Remove contaminated clothing immediately and wash before reuse.

### Protocol for Storage

- **Container:** Keep the container tightly closed and store in the original receptacle.
- **Location:** Store in a dry, cool, and well-ventilated corrosives area. The storage area should be locked up or accessible only to authorized personnel.

- Incompatibilities: Store away from incompatible materials such as water, strong oxidizing agents, strong bases, alcohols, amines, and alkalis.

## Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling **Tricosanoyl chloride**.

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles and a full face shield.	Protects against splashes and corrosive vapors. Do not wear contact lenses.
Skin/Hand	Wear appropriate protective gloves (e.g., butyl rubber, nitrile rubber). Consult glove manufacturer for breakthrough times. Wear a chemically resistant apron and long-sleeved clothing.	Prevents skin contact, which can cause severe chemical burns.
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for acid gases/organic vapors if exposure limits may be exceeded or if ventilation is inadequate.	Protects against inhalation of toxic and corrosive vapors.

## Emergency Procedures

### First Aid Measures

Immediate medical attention is required for all exposure routes. First aiders must protect themselves from exposure.

Exposure Route	First Aid Protocol
Inhalation	1. Remove the victim to fresh air immediately. 2. If breathing is difficult, administer oxygen. If not breathing, perform artificial respiration. 3. Seek immediate medical attention.
Skin Contact	1. Immediately remove all contaminated clothing. 2. Flush skin with large amounts of water and soap for at least 15 minutes. 3. Seek immediate medical attention.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do so. 3. Seek immediate medical attention from an ophthalmologist.
Ingestion	1. Do NOT induce vomiting. 2. Rinse the mouth thoroughly with water. If the victim is conscious, give 2-4 cupfuls of milk or water. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.

## Accidental Release Measures (Spill Protocol)

- Evacuate: Evacuate non-essential personnel from the danger area.
- Ventilate: Ensure adequate ventilation.
- Contain: Cover drains to prevent entry into the sewer system.
- Absorb: Absorb the spill with a dry, inert material such as vermiculite, sand, or fuller's earth. Do not use combustible materials or allow water to contact the spill.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Clean: Clean the affected area thoroughly.

## Fire-Fighting and Disposal

### Fire-Fighting Measures

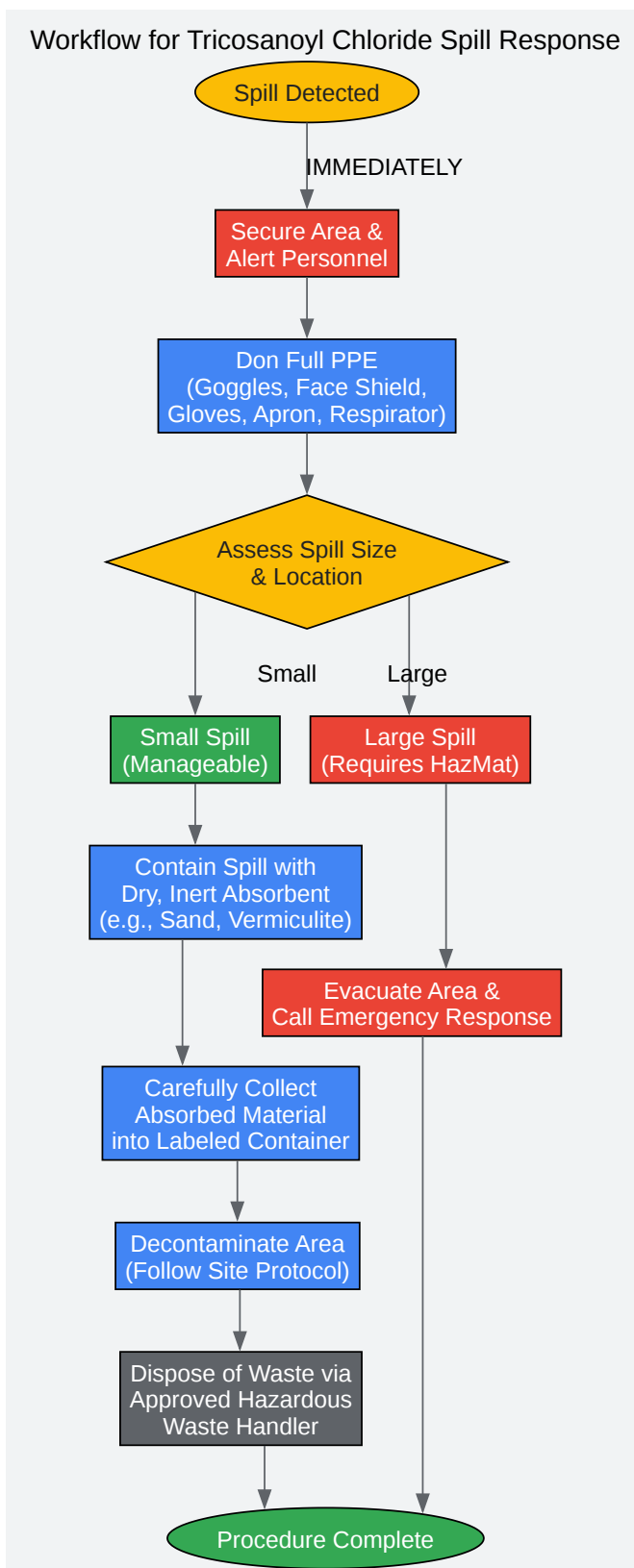
- **Suitable Extinguishing Media:** Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** DO NOT USE WATER. A violent reaction will occur, liberating toxic and corrosive hydrogen chloride gas.
- **Hazards:** Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), phosgene, and hydrogen chloride gas. Containers may explode when heated.
- **Firefighter Protection:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).

### Disposal Protocol

- **Regulations:** Dispose of waste material in accordance with all applicable local, regional, and national regulations.
- **Containers:** Do not mix with other waste. Leave chemicals in their original containers. Handle uncleaned containers as you would the product itself.
- **Professional Disposal:** The material should be disposed of by a licensed hazardous waste disposal company.

### Workflow Visualization

The following diagram illustrates the logical workflow for responding to an accidental spill of **Tricosanoyl chloride**.



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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)